

Comprehensive Technical Profile of Glycerol Monocaprylate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Glycerol 1-monooctanoate

CAS No.: 502-54-5

Cat. No.: S536006

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This section provides the fundamental identifiers and properties of the compound.

Property	Details
IUPAC Name	2,3-dihydroxypropyl octanoate [1]
Molecular Formula	C ₁₁ H ₂₂ O ₄ [1] [2]
Molecular Weight	218.29 g/mol [1] [2]
CAS Number	26402-26-6 (primary); 502-54-5 [1] [3] [2]
FDA UNII	MCF579Z59B [1]
Lipid Number	MG 8:0 [2]
Canonical SMILES	CCCCCCCC(=O)OCC(CO)O [1]
InChI Key	GHBFNMLVSPCDGN-UHFFFAOYSA-N [1]
Purity	>99% (Research Grade) [2]

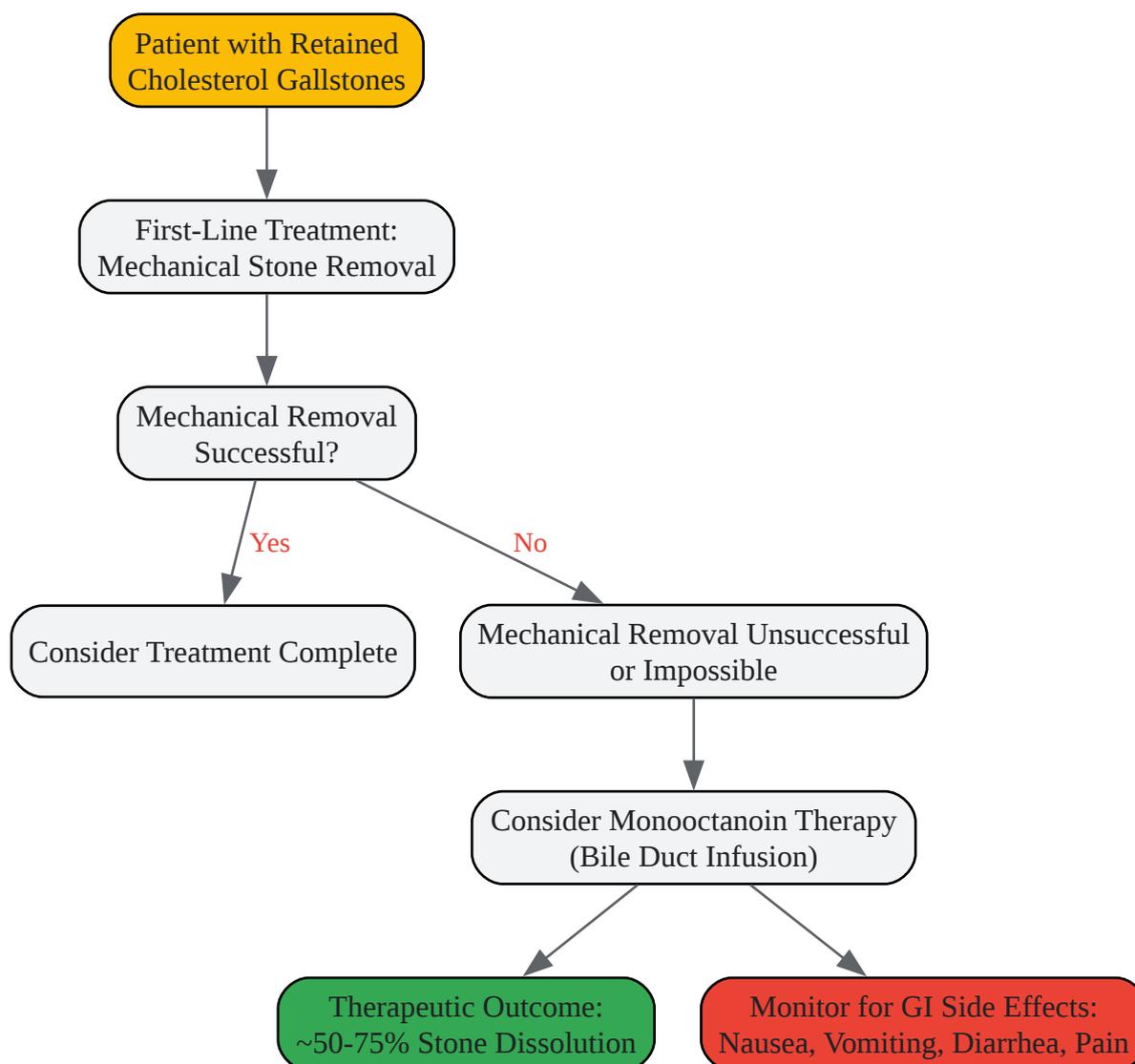
Property	Details
Physical State	Liquid [2]
Other Names	Monocaprylin, Glycerol Monoctanoate, Glyceryl Monocaprylate, Capmul MCM-C8, Moctanin [1] [4] [2]

Pharmaceutical Applications & History

Glyceryl Monocaprylate has a specific and well-documented history in pharmaceutical development.

- **Medical Indication:** It is a **cholesterol solvent** used as a therapeutic agent for the **dissolution of retained cholesterol gallstones** following cholecystectomy. It is typically administered via bile duct infusion when mechanical stone removal has been unsuccessful or is impossible [1] [4].
- **Regulatory Status:** Moctanin (monoctanoin) was approved by the U.S. FDA on October 29, 1985. It has since been **discontinued** for marketing, though it remains a compound of significant research interest [4].
- **Efficacy and Safety:** Clinical use has shown that complete gallstone dissolution occurs in approximately **50-75% of patients**. The most common side effects are gastrointestinal, including anorexia, nausea, vomiting, diarrhea, and abdominal pain. Serious complications, though less common, can arise from drug absorption or tissue infiltration [4].

The following diagram illustrates the clinical decision pathway for its use.



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Experimental Data and Supplier Information

For research purposes, here are the physical property estimates and supplier details available.

Parameter	Value / Description
Boiling Point	339.95 °C @ 760.00 mm Hg (est) [3]
Flash Point	123.4 °C (est) [3]

Parameter	Value / Description
logP (o/w)	1.915 (est) [3]
Water Solubility	1229 mg/L @ 25 °C (est) [3]
Documentation	Certificate of Analysis (typical for research suppliers) [2]
Sample Suppliers	Larodan (Research Grade), BOC Sciences, TCI America [3] [2]

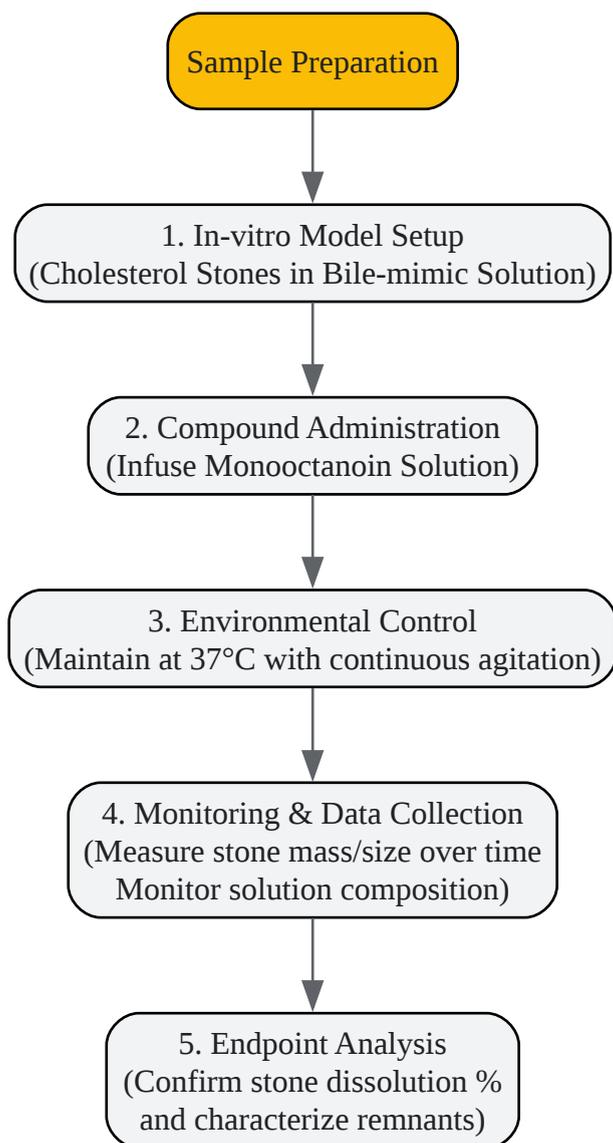
Comparison with a Common Structural Analog: Glycerol Monostearate

It is useful to contrast Glyceryl Monocaprylate with its longer-chain analog, Glycerol Monostearate (GMS), a common emulsifier.

Feature	Glyceryl Monocaprylate (MG 8:0)	Glycerol Monostearate (GMS) (MG 18:0)
Chain Length	Medium-chain (C8) [1] [2]	Long-chain (C18) [5] [6]
Molecular Formula	$C_{11}H_{22}O_4$ [1]	$C_{21}H_{42}O_4$ [5] [6]
Molecular Weight	218.29 g/mol [1]	358.56 g/mol [5] [6]
Physical State	Liquid [2]	White, waxy solid [5] [7]
Primary Industry Use	Pharmaceutical (gallstone dissolution) [4]	Food, Cosmetics, Pharmaceuticals (emulsifier) [5] [7]
Main Function	Cholesterol solvent [4]	Emulsifier, thickening, anticaking, stabilizer [5] [7]

Experimental Protocol Outline

While the search results do not contain a step-by-step methodology for gallstone dissolution experiments, the clinical use provides a framework for core experimental design.



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Key Experimental Considerations:

- **In-vitro Model:** Experiments typically involve creating an **in-vitro model** using human or synthetic cholesterol gallstones immersed in a solution that mimics bile [4].
- **Compound Administration:** The Monoctanoin (e.g., Capmul 8210) is infused into the model system. The purity of the compound used is critical, with research-grade material often being >95% to >99% [4] [2].

- **Environmental Control:** The experiment must be conducted under controlled physiological conditions, typically at **37°C** (body temperature), often with continuous, gentle agitation to simulate natural flow and improve contact [4].
- **Monitoring:** The primary metric is the reduction in gallstone mass or size over time. The process should also monitor for any changes in the solution's chemistry and the formation of any intermediate byproducts [4].
- **Safety and Side Effects:** Even in vitro, the experimental design should account for the known clinical side effects, such as potential tissue irritation, which informs the concentration and exposure time used in the models [4].

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To cite this document: Smolecule. [Comprehensive Technical Profile of Glyceryl Monocaprylate].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b536006#glyceryl-monocaprylate-synonyms-monoctanoin-capmul-8210>]

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